

# Essential Safety & Logistical Information for Handling 7,4'-Dimethoxy-3-hydroxyflavone

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## Compound of Interest

Compound Name: 7,4'-Dimethoxy-3-hydroxyflavone

Cat. No.: B3333740

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **7,4'-Dimethoxy-3-hydroxyflavone**.

While a specific Safety Data Sheet (SDS) for **7,4'-Dimethoxy-3-hydroxyflavone** is not readily available, safety precautions can be inferred from data on the structurally similar compound, 7-Hydroxyflavone, and general best practices for handling powdered chemicals.

## Personal Protective Equipment (PPE)

When handling **7,4'-Dimethoxy-3-hydroxyflavone**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure laboratory safety. The following PPE is recommended:

- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.<sup>[1]</sup> For tasks with a higher risk of splashes, such as preparing solutions, chemical safety goggles and a face shield should be worn.<sup>[2][3]</sup>
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are essential to prevent skin contact.<sup>[2][4]</sup> It is advisable to check the glove manufacturer's chemical resistance data for the specific solvent being used.

- Respiratory Protection: To avoid inhalation of the powder, especially when weighing or transferring, a NIOSH-approved respirator is recommended. At a minimum, a well-fitted dust mask should be used in a well-ventilated area or a chemical fume hood.[5]
- Protective Clothing: A lab coat should be worn at all times to protect skin and clothing from potential contamination.[1][3] Closed-toe shoes and long pants are mandatory to prevent skin exposure to spills.

## Quantitative Data Summary

Due to the limited availability of a specific SDS for **7,4'-Dimethoxy-3-hydroxyflavone**, the following table includes data for the compound where available and inferred hazard information from the similar compound 7-Hydroxyflavone.

Property	Value	Source(s)
Chemical Identity		
CAS Number	13198-99-7	[6]
Molecular Formula	C <sub>17</sub> H <sub>14</sub> O <sub>5</sub>	[6]
Molecular Weight	298.29 g/mol	[6]
Physical Data		
Form	Solid	[6]
Hazard Information (Inferred from 7-Hydroxyflavone)		
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5]
Signal Word	Warning	[5]
Hazard Pictograms	GHS07 (Exclamation Mark)	[5]
Storage		
Storage Class	11 - Combustible Solids	[6]
WGK (Water Hazard Class)	WGK 3 (highly hazardous to water)	[6]

## Experimental Protocol: Safe Handling and Weighing

This protocol outlines the step-by-step procedure for safely handling and weighing powdered **7,4'-Dimethoxy-3-hydroxyflavone**.

- Preparation:
  - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
  - Don all required PPE: lab coat, safety goggles, and chemical-resistant gloves.

- Have all necessary equipment ready: analytical balance, spatulas, weighing paper or boats, and a container for the weighed compound.
- Handling:
  - Carefully open the container of **7,4'-Dimethoxy-3-hydroxyflavone**, avoiding any sudden movements that could create airborne dust.
  - Use a clean spatula to transfer the desired amount of powder onto the weighing paper or boat on the analytical balance.
  - Perform this transfer slowly and close to the surface to minimize dust generation.
- Post-Weighing:
  - Securely close the stock container of **7,4'-Dimethoxy-3-hydroxyflavone**.
  - Clean any residual powder from the spatula and work surface using a damp cloth or paper towel, ensuring not to generate dust.
  - Dispose of the cleaning materials in the appropriate chemical waste container.
- Glove Removal:
  - Remove gloves using the proper technique to avoid skin contamination and dispose of them in the designated waste bin.
  - Wash hands thoroughly with soap and water after the procedure.

## Operational and Disposal Plans

A clear plan for the use and disposal of **7,4'-Dimethoxy-3-hydroxyflavone** is essential for maintaining a safe laboratory environment.

### Operational Plan:

- Receiving and Storage: Upon receipt, the container should be inspected for damage. Store the compound in a cool, dry, and well-ventilated area away from incompatible materials. The

storage container should be tightly closed.[5]

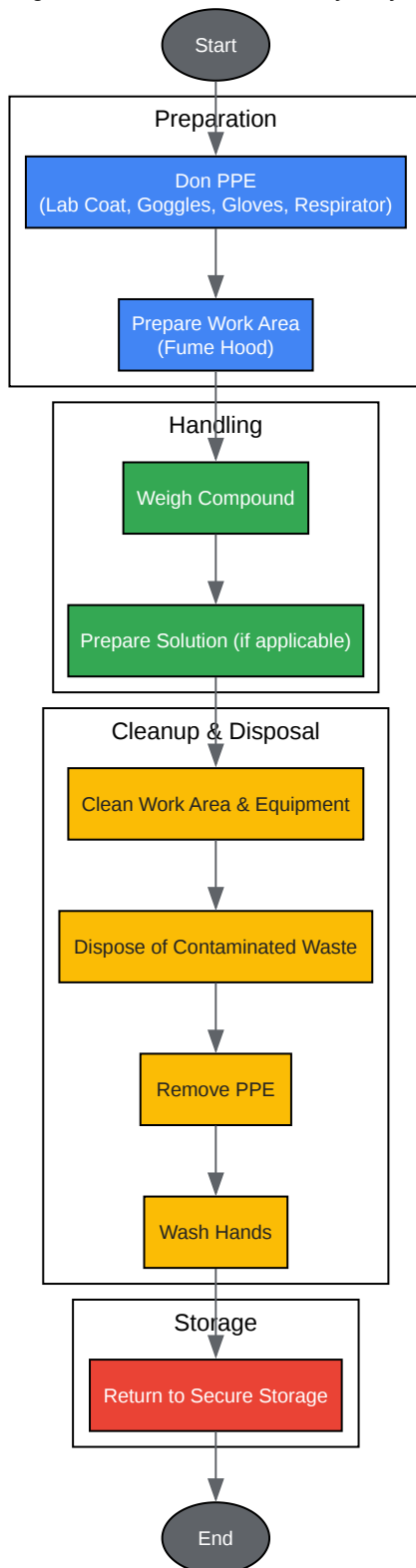
- Inventory Management: Maintain a log of the amount of compound used and the date.
- Spill Response: In case of a spill, evacuate the immediate area. Wearing appropriate PPE, cover the spill with an absorbent material to avoid generating dust. Carefully collect the material and place it in a sealed container for disposal. Ventilate the area after cleanup is complete.

#### Disposal Plan:

- Waste Collection: All waste contaminated with **7,4'-Dimethoxy-3-hydroxyflavone**, including unused compound, contaminated PPE, and cleaning materials, should be collected in a clearly labeled, sealed container.
- Disposal Method: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain or in the regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

## Safe Handling Workflow

## Safe Handling Workflow for 7,4'-Dimethoxy-3-hydroxyflavone

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **7,4'-Dimethoxy-3-hydroxyflavone**.

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